

1-(Phenylsulfonyl)pyrrolidine material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 1-(Phenylsulfonyl)pyrrolidine

Cat. No.: B181110

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Technical Guide: 1-(Phenylsulfonyl)pyrrolidine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. A comprehensive and official Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **1-(Phenylsulfonyl)pyrrolidine** was not publicly available at the time of this writing. The information herein is compiled from various sources and data for structurally related compounds. All users must consult the specific SDS provided by their supplier and conduct a thorough risk assessment before handling this chemical.

Chemical and Physical Properties

1-(Phenylsulfonyl)pyrrolidine is a sulfonamide-based building block utilized in organic and medicinal chemistry.[1] It serves as a key intermediate in the synthesis of biologically active molecules, particularly as a scaffold for G-protein coupled receptor (GPCR) antagonists.[1]

Table 1: Physical and Chemical Properties of **1-(Phenylsulfonyl)pyrrolidine**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂ S	PubChem[2]
Molecular Weight	211.28 g/mol	PubChem[2]
CAS Number	5033-22-7	PubChem[2]
IUPAC Name	1-(benzenesulfonyl)pyrrolidine	PubChem[2]
Synonyms	1-(Benzenesulfonyl)pyrrolidine, (Pyrrolidiny)(phenyl)sulfone	PubChem[2]
Physical Form	Solid	Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich
Purity	97%	Sigma-Aldrich
Computed XLogP3	1.6	PubChem[2]

Hazard Identification and GHS Classification

A complete, officially registered GHS classification for **1-(Phenylsulfonyl)pyrrolidine** is not readily available. However, based on supplier information for this and structurally similar compounds, the following hazards are anticipated.

Table 2: GHS Hazard Statements and Pictograms

Hazard Class	Hazard Statement	Pictogram	Source
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Sigma-Aldrich	
Skin Sensitisation (Category 1)	H317: May cause an allergic skin reaction	Sigma-Aldrich	

Note: The hazard pictograms are representative. The exclamation mark pictogram is used for several hazard classes including acute toxicity (oral), skin irritation or sensitisation, and serious eye irritation.

Precautionary Statements (Anticipated):

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

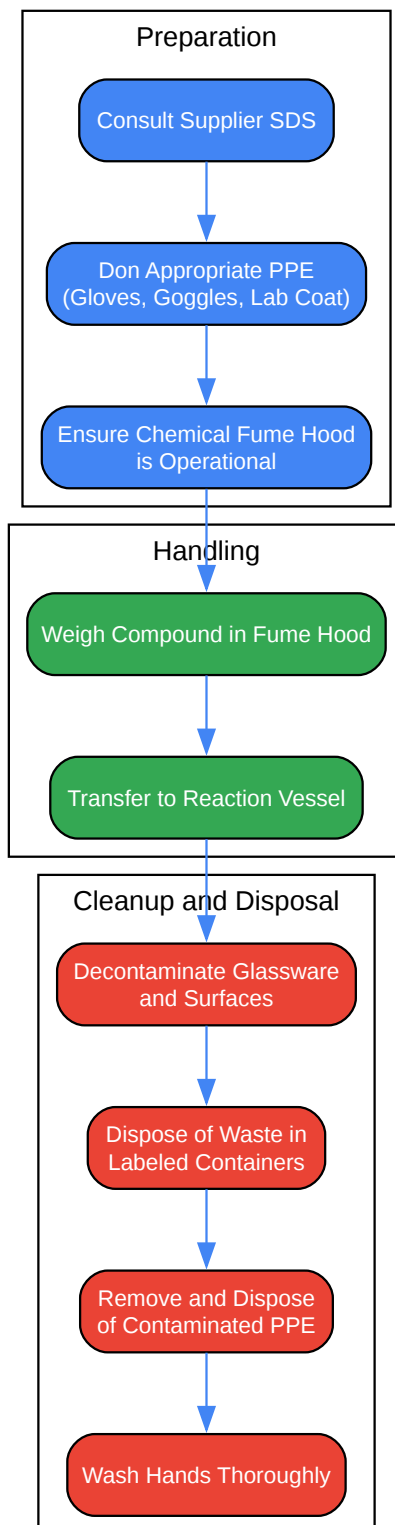
Handling and Storage

Proper handling and storage are crucial to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Handling Protocol

The following workflow outlines the recommended procedure for handling **1-(Phenylsulfonyl)pyrrolidine** in a laboratory setting.

Workflow for Handling 1-(Phenylsulfonyl)pyrrolidine

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Caption: General laboratory workflow for handling chemical solids.

Storage Conditions

- Temperature: Store in a refrigerator at 2-8°C.
- Atmosphere: For compounds that may be sensitive, storing under an inert atmosphere (e.g., nitrogen or argon) is recommended.
- Container: Keep the container tightly closed in a dry and well-ventilated place.

Accidental Release and First Aid Measures

In the absence of a specific SDS, the following general procedures should be followed.

Table 3: Emergency Procedures

Situation	Protocol
Skin Contact	Immediately wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Accidental Release	1. Evacuate the area. 2. Wear appropriate personal protective equipment (PPE). 3. Sweep up the solid material, avoiding dust generation. 4. Place in a suitable, closed container for disposal. 5. Ventilate the area and wash the spill site after material pickup is complete.

Experimental Protocol: General Spill Cleanup

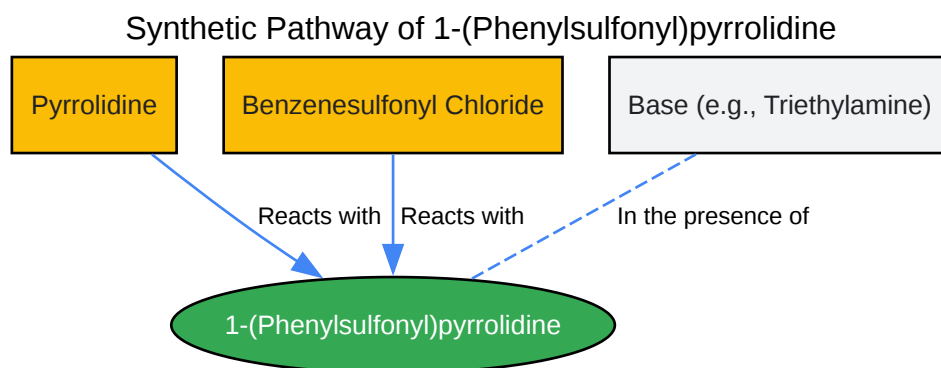
- **Assessment:** Evaluate the extent of the spill and determine if it can be managed safely by laboratory personnel. For large spills, evacuate and call emergency services.
- **Containment:** Prevent the spread of the solid material.
- **Cleanup:**
 - Gently sweep the solid material into a designated, labeled waste container. Avoid actions that could generate dust.
 - For any remaining residue, use a damp cloth or absorbent paper to wipe the area.
 - The cleaning materials should be disposed of as hazardous waste.
- **Decontamination:** Clean the affected area with a suitable solvent or detergent, followed by water.
- **Reporting:** Report the incident to the laboratory supervisor or safety officer.

Toxicological and Ecological Information

No specific toxicological or ecological studies for **1-(Phenylsulfonyl)pyrrolidine** were found in the public domain. The "Harmful if swallowed" classification suggests a moderate level of acute oral toxicity. Its effects on the environment are unknown.

Synthesis and Reactivity

1-(Phenylsulfonyl)pyrrolidine is typically synthesized via the N-sulfonylation of pyrrolidine with a benzenesulfonyl derivative, such as benzenesulfonyl chloride.^[1] This reaction creates a stable sulfonamide bond. The phenylsulfonyl group is a robust protecting group for the nitrogen atom but can be removed under specific, often harsh, reducing conditions.^[1]



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Caption: Simplified reaction scheme for the synthesis of **1-(Phenylsulfonyl)pyrrolidine**.

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References

- 1. 1-(Phenylsulfonyl)pyrrolidine | Research Chemical [benchchem.com]
- 2. 1-(Phenylsulfonyl)pyrrolidine | C₁₀H₁₃NO₂S | CID 246138 - PubChem [pubchem.ncbi.nlm.nih.gov]
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